Application Note: Quantitative Analysis of 2,3-Dihydroisoginkgetin in Botanical Extracts

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Compound of Interest	
Compound Name:	*2,3-Dihydroisoginkgetin*
Cat. No.:	*B15574292*

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Introduction

2,3-Dihydroisoginkgetin is a biflavonoid predominantly found in plants of the Selaginella genus, which has a long history of use in traditional medicine. This compound, along with other biflavonoids, is recognized for its potential therapeutic properties, including neuroprotective and anti-inflammatory effects. As research into the pharmacological applications of **2,3-Dihydroisoginkgetin** expands, the need for robust and reliable analytical methods for its quantification in plant extracts becomes increasingly critical for quality control, standardization, and pharmacokinetic studies. This application note provides a detailed protocol for the quantification of **2,3-Dihydroisoginkgetin** using High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD), a widely accessible and reliable analytical technique.

Quantitative Data Summary

While specific quantitative data for **2,3-Dihydroisoginkgetin** is not extensively available in publicly accessible literature, this section presents representative data for amentoflavone, a structurally related and co-existing key biflavonoid in Selaginella species. This data provides a reference for the expected concentration ranges of biflavonoids in these extracts. A study on various Selaginella species from Java, Indonesia, reported the following concentrations of amentoflavone:

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Plant Species	Origin	Amentoflavone Concentration (ppm)
Selaginella subalpina	Gedung Songo	6.87
Selaginella doederleinii	-	Not specified in this study, but known to contain amentoflavone
Selaginella aristata	Batuseribu	2.81
Selaginella involvens	Temanggung	2.15
Selaginella intermedia	Cangkuang	6.03

Note: The data presented is for amentoflavone as a representative biflavonoid due to the limited availability of specific quantitative data for **2,3-Dihydroisoginkgetin**.

Experimental Protocols

This section outlines a comprehensive protocol for the extraction and quantification of **2,3-Dihydroisoginkgetin** from plant materials, primarily targeting Selaginella species.

Sample Preparation: Ultrasound-Assisted Extraction (UAE)

- Grinding: Dry the plant material (e.g., whole plant of Selaginella doederleinii) at 40-50°C and grind it into a fine powder (40-60 mesh).

- Extraction Solvent: Prepare a 70% (v/v) ethanol-water solution.

- Extraction Procedure:

  - Weigh 1.0 g of the powdered plant material into a 50 mL conical flask.

  - Add 20 mL of the 70% ethanol extraction solvent.

  - Place the flask in an ultrasonic bath.

- Perform ultrasonication for 30 minutes at a frequency of 40 kHz and a temperature of 60°C.

- After extraction, centrifuge the mixture at 4000 rpm for 10 minutes.

- Collect the supernatant.

- Repeat the extraction process twice more with fresh solvent.

- Combine the supernatants.

- Concentration and Reconstitution:

  - Evaporate the combined supernatant to dryness under reduced pressure using a rotary evaporator.

  - Reconstitute the dried extract in 5 mL of methanol.

  - Filter the reconstituted solution through a 0.45 µm syringe filter into an HPLC vial.

HPLC-DAD Quantification Method

A reversed-phase HPLC method with DAD detection is proposed for the quantification of **2,3-Dihydroisoginkgetin**.

- Instrumentation:

  - High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary pump, autosampler, column oven, and a Diode-Array Detector (DAD).

- Chromatographic Conditions:

  - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

  - Mobile Phase:

    - Solvent A: 0.1% Formic acid in Water.

    - Solvent B: Acetonitrile.

- Gradient Elution:

Time (min)	% Solvent A	% Solvent B
0	70	30
25	40	60
30	40	60
35	70	30

| 40 | 70 | 30 |

- Flow Rate: 1.0 mL/min.

- Column Temperature: 30°C.

- Injection Volume: 10 µL.

- Detection Wavelength: 280 nm (or a wavelength determined by the UV spectrum of a **2,3-Dihydroisoginkgetin** standard).

- Standard Preparation:

  - Prepare a stock solution of **2,3-Dihydroisoginkgetin** standard (commercially available) in methanol at a concentration of 1 mg/mL.

  - Prepare a series of working standard solutions by diluting the stock solution with methanol to concentrations ranging from 1 to 100 µg/mL.

- Calibration Curve:

  - Inject each working standard solution into the HPLC system.

  - Construct a calibration curve by plotting the peak area against the concentration of the standard.

- Quantification:

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- Inject the prepared sample extract into the HPLC system.

- Identify the peak corresponding to **2,3-Dihydroisoginkgetin** by comparing the retention time with the standard.

- Calculate the concentration of **2,3-Dihydroisoginkgetin** in the sample using the regression equation from the calibration curve.

Method Validation

The proposed analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines to ensure its reliability. The validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components. This can be evaluated by comparing the chromatograms of a blank sample, a standard solution, and a sample extract.

- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte. This is determined by analyzing a series of dilutions of the standard solution and performing a linear regression analysis.

- Accuracy: The closeness of the test results obtained by the method to the true value. This can be assessed by performing recovery studies on spiked samples.

- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).

- Limit of Detection (LOD) and Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be detected and quantified, respectively, with suitable precision and accuracy.

Visualizations
Experimental Workflow
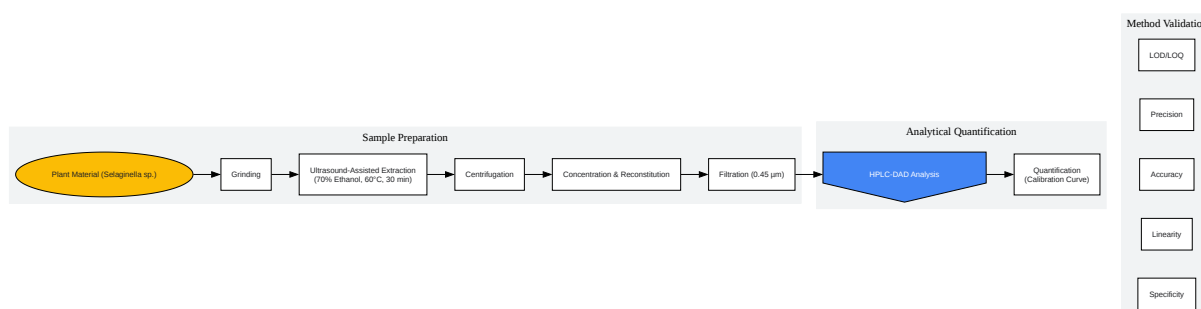
Caption: Workflow for the quantification of **2,3-Dihydroisoginkgetin**.

Inhibitory Signaling Pathway of Isoginkgetin

Recent studies have elucidated the molecular mechanisms underlying the therapeutic effects of isoginkgetin, a closely related biflavonoid to **2,3-Dihydroisoginkgetin**. Isoginkgetin has been shown to inhibit the NF-κB and p21 signaling pathways, which are implicated in inflammatory processes and cellular senescence.

Caption: Isoginkgetin's inhibitory action on signaling pathways.

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